

Executive Summary: Immediate Action Required

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Compound of Interest

Compound Name: CAY10573
CAS No.: 853652-40-1
Cat. No.: B050235

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CAY10573 (SB-202190) is a potent p38 MAP kinase inhibitor. It is a bioactive organic compound containing fluorine.

- CORE DIRECTIVE: NEVER dispose of **CAY10573** down the drain (sewer).
- PRIMARY METHOD: Incineration in a chemical incinerator equipped with an afterburner and scrubber.
- WASTE STREAM: Due to the presence of a fluorophenyl group, this compound should ideally be categorized as Halogenated Organic Waste, depending on your facility's specific threshold for trace halogens.

Chemical Profile & Hazard Assessment

To dispose of a chemical safely, you must first understand its structure to assign the correct waste stream. **CAY10573** is not just "organic waste"; it is a fluorinated heterocycle.

Property	Specification	Operational Implication
Common Name	CAY10573 (SB-202190)	Use this for labeling waste tags.
Chemical Name	4-[4-(4-fluorophenyl)-5-(4-pyridinyl)-1H-imidazol-2-yl]-phenol	Contains Fluorine. This dictates the "Halogenated" classification.
CAS Number	152121-30-7	Use for searching specific EHS databases.
Molecular Formula	C ₂₀ H ₁₄ FN ₃ O	The 'F' confirms halogen content.
Physical State	Crystalline Solid	Must be dissolved before incineration.
Solubility	DMSO (>10 mg/ml), Ethanol (~5 mg/ml)	Use DMSO or Ethanol as the carrier solvent for disposal.
Hazard Class	Irritant (Skin, Eye, Respiratory)	Standard PPE (Nitrile gloves, safety glasses) is mandatory.

Immediate Safety & Spill Response

If a spill occurs during weighing or transfer, follow this immediate protocol to prevent contamination and exposure.

- Isolate: Evacuate non-essential personnel from the immediate bench area.
- PPE: Don double nitrile gloves, a lab coat, and safety goggles. A standard surgical mask is insufficient; use a NIOSH N95 if dust generation is likely.
- Containment (Solid): Do not dry sweep. Cover the spill with a damp paper towel (moistened with ethanol) to prevent dust aerosolization.
- Cleanup:
 - Scoop the damp material and towel into a sealable bag.

- Wipe the surface with 70% Ethanol.
- Place all cleanup materials into the Solid Hazardous Waste bin (labeled for Incineration).

Routine Disposal Protocol (Step-by-Step)

This protocol ensures compliance with EPA (RCRA) standards and European REACH regulations. The goal is to transform the bioactive solid into a form suitable for high-temperature incineration.

Scenario A: Disposing of Pure Solid (Expired or Excess)

Rationale: Incinerators handle liquids more efficiently than loose powders. Dissolution prevents dust hazards downstream.

- Preparation: Choose a combustible solvent. Acetone or Ethanol are preferred because they burn clean.
- Dissolution:
 - Transfer the solid **CAY10573** into a small glass vial.
 - Add enough solvent to fully dissolve the solid.
- Tagging: Label the vial clearly: "**CAY10573** in Ethanol - Halogenated Organic."
- Transfer: Pour this solution into your lab's Halogenated Organic Waste carboy.
 - Note: While the fluorine content is low, strict adherence to "Halogenated" streams prevents damage to incinerators not equipped for acid gas scrubbing (HF formation).
- Rinsing: Triple-rinse the original container with the solvent and add the rinsate to the waste carboy.

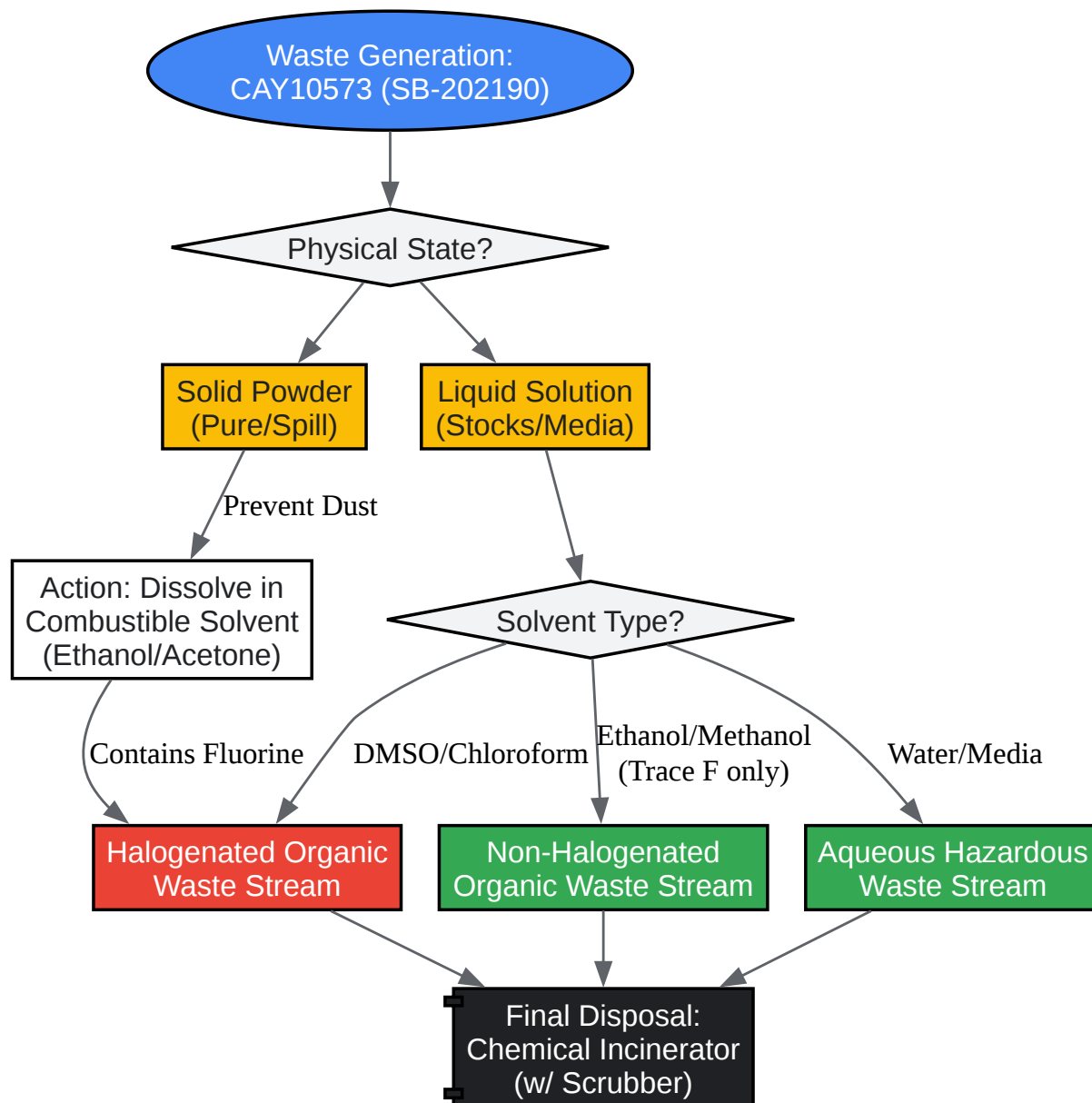
Scenario B: Disposing of Experimental Solutions (Cell Culture/DMSO Stocks)

Rationale: These solutions often contain low concentrations of the drug but must still be treated as hazardous chemical waste, not bio-waste.

- Segregation: Do not mix with aqueous buffers or cell culture media if possible.
- Collection: Collect all DMSO/Ethanol stock remnants in a dedicated organic waste container.
- Aqueous Dilutions: If you have large volumes of dilute aqueous media (e.g., cell culture supernatant containing 10 μ M **CAY10573**):
 - Do not pour down the sink.
 - Collect in a separate "Aqueous Hazardous Waste" container.
 - Label as "Aqueous waste with trace organics/fluorinated compounds."

Decision Logic & Workflow (Visualization)

The following diagram illustrates the decision-making process for **CAY10573** disposal to ensure zero environmental release.



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Figure 1: Decision tree for **CAY10573** waste stream segregation. Note the prioritization of Halogenated streams due to the Fluorine atom.

Regulatory Compliance & Rationale

Why Incineration? **CAY10573** is a bioactive small molecule. Standard wastewater treatment plants are not designed to filter or degrade specific kinase inhibitors. Releasing them into the water supply can affect aquatic life by disrupting conserved signaling pathways.

Why Halogenated vs. Non-Halogenated?

- The Chemistry: **CAY10573** contains a Fluorine atom. When burned, fluorinated compounds can generate Hydrofluoric Acid (HF).
- The Regulation:
 - Strict Compliance: Place in Halogenated Waste. This ensures the incinerator uses a scrubber to neutralize acidic gases.
 - Pragmatic Compliance: If the concentration is extremely low (<0.1%) and dissolved in a non-halogenated solvent (like Ethanol), some facilities allow "Non-Halogenated" classification. Always consult your facility's EHS officer.

US EPA (RCRA) Status: While **CAY10573** is not explicitly P-listed or U-listed, it falls under the "Cradle-to-Grave" responsibility. The generator is responsible for determining if the waste exhibits toxicity characteristics. As a bioactive agent, the conservative and correct approach is to treat it as hazardous chemical waste.

References

- U.S. Environmental Protection Agency (EPA). (2024). Management Standards for Hazardous Waste Pharmaceuticals and Amendment to the Nicotine Listing (40 CFR Part 266 Subpart P). Retrieved from [\[Link\]](#)
- PubChem. (2025).[1] SB 202190 (Compound Summary). National Library of Medicine. Retrieved from [\[Link\]](#)

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Sources

- [1. Cryptocyanin | C₂₅H₂₅N₂.I | CID 5351156 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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